

An In-depth Technical Guide to the Ozone Depletion Potential of Freon-11

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Compound of Interest

Compound Name: Freon-11
CAS No.: 11126-05-9
Cat. No.: B1174993

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Foreword: This document provides a comprehensive technical overview of the ozone depletion potential (ODP) of Trichlorofluoromethane (CFC-11), commonly known as **Freon-11**. It is intended for researchers, scientists, and professionals in drug development and related fields who require a deep understanding of the atmospheric chemistry and environmental impact of halogenated compounds. This guide delves into the fundamental principles of ODP, the chemical mechanisms of ozone depletion by **Freon-11**, methodologies for its determination, and relevant quantitative data.

Introduction to Ozone Depletion Potential (ODP)

The Ozone Depletion Potential (ODP) is a relative index that quantifies the potential of a chemical substance to cause ozone degradation in the stratosphere.^{[1][2][3]} It is a standardized measure that compares the ozone-destroying capability of a compound to that of **Freon-11** (CFC-11).^{[1][2][4]} By definition, **Freon-11** is assigned an ODP of 1.0, making it the benchmark against which all other ozone-depleting substances (ODS) are measured.^{[1][2][4]}

The concept of ODP was first proposed in 1983 and has since become a crucial metric in environmental science and policy, particularly in the context of the Montreal Protocol, an

international treaty designed to phase out the production and consumption of ODS.[1][3] A substance's ODP is determined by several factors, including its atmospheric lifetime, the number of chlorine or bromine atoms it contains, and the efficiency of the catalytic cycles in which it participates to destroy ozone.[1][4]

The Core of Freon-11's Ozone Depletion Potential

Freon-11 (CCl_3F) is a chlorofluorocarbon (CFC) that was widely used as a refrigerant, propellant in aerosol sprays, and a blowing agent for foams. Its high stability in the troposphere allows it to persist in the atmosphere for extended periods, with an atmospheric lifetime of approximately 55 years.[3] This long lifetime enables it to be transported into the stratosphere, where the primary mechanism of ozone depletion occurs.[5]

The core of **Freon-11**'s ozone-depleting action lies in its susceptibility to photolysis by high-energy ultraviolet (UV) radiation in the stratosphere.[6][5] This process, known as photodissociation, breaks the carbon-chlorine bonds in the CFC-11 molecule, releasing highly reactive chlorine atoms ($\text{Cl}\cdot$).[5][7]

The chemical process can be summarized as follows:

- **Transport and Photolysis:** **Freon-11**, being inert in the lower atmosphere, gradually diffuses into the stratosphere.[6][5] There, it absorbs UV radiation (with a wavelength less than 290 nm) and undergoes photolysis, releasing a chlorine radical.[8]
 - Reaction: $\text{CCl}_3\text{F} + h\nu \rightarrow \cdot\text{CCl}_2\text{F} + \text{Cl}\cdot$
- **Catalytic Ozone Destruction:** The liberated chlorine radical then initiates a catalytic cycle that leads to the destruction of ozone (O_3).[5][7] This cycle is highly efficient, with a single chlorine atom capable of destroying thousands of ozone molecules before it is eventually removed from the stratosphere.[6][5][7] The primary catalytic cycle involves two main reactions:
 - **Step 1:** The chlorine radical reacts with an ozone molecule, breaking it down to form chlorine monoxide (ClO) and an ordinary oxygen molecule (O_2).[5][7]
 - Reaction: $\text{Cl}\cdot + \text{O}_3 \rightarrow \text{ClO}\cdot + \text{O}_2$

- Step 2: The chlorine monoxide radical then reacts with a free oxygen atom (O), which is naturally present in the stratosphere, to regenerate the chlorine radical and form another oxygen molecule.[\[5\]](#)[\[7\]](#)



The net result of this catalytic cycle is the conversion of an ozone molecule and an oxygen atom into two oxygen molecules, with the chlorine atom being regenerated to continue the process.[\[9\]](#)

Quantitative Data on Ozone Depleting Substances

The following table summarizes the Ozone Depletion Potential and Global Warming Potential (GWP) for **Freon-11** and other selected substances. GWP is another important environmental metric that measures a substance's contribution to global warming relative to carbon dioxide.

Substance	Chemical Formula	Type	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP, 100-year)	Atmospheric Lifetime (years)
Freon-11 (CFC-11)	CCl_3F	CFC	1.0	4750	55
Freon-12 (CFC-12)	CCl_2F_2	CFC	1.0	10900	100
Carbon Tetrachloride	CCl_4	Other	1.1	1400	26
Halon-1301	CBrF_3	Halon	10.0	7140	65
HCFC-22	CHClF_2	HCFC	0.055	1810	12
HFC-134a	$\text{C}_2\text{H}_2\text{F}_4$	HFC	0	1430	14
HFO-1234yf	$\text{C}_3\text{H}_2\text{F}_4$	HFO	0	4	0.03

Data sourced from various chemical and environmental science databases.

Experimental Protocols for ODP Determination

The determination of a substance's ODP is a complex process that integrates laboratory measurements with atmospheric modeling.^[4] While a single, standardized experimental protocol is not universally applied, the general methodology involves the following key steps:

4.1. Laboratory Studies of Chemical Kinetics and Photochemistry

- **Objective:** To determine the rate constants of reactions relevant to the substance's atmospheric degradation and its interaction with ozone.
- **Methodology:**
 - **Pulsed Laser Photolysis-Laser Induced Fluorescence (PLP-LIF):** This technique is used to measure the rate coefficients of reactions between the substance and hydroxyl (OH) radicals, which is a primary removal mechanism in the troposphere. A photolysis laser generates OH radicals, and a probe laser detects their concentration over time in the presence of the substance being tested.
 - **Fourier Transform Infrared (FTIR) Spectroscopy:** FTIR spectroscopy is employed to monitor the loss of the reactant and reference compounds in a reaction chamber.^[10] By comparing the decay rate of the test substance to a reference compound with a known reaction rate, the rate constant for the test substance can be determined.^[10]
 - **UV-Visible Spectroscopy:** This method is used to measure the absorption cross-sections of the substance at different wavelengths of UV light. This data is crucial for calculating the rate of photolysis in the stratosphere.

4.2. Atmospheric Lifetime Determination

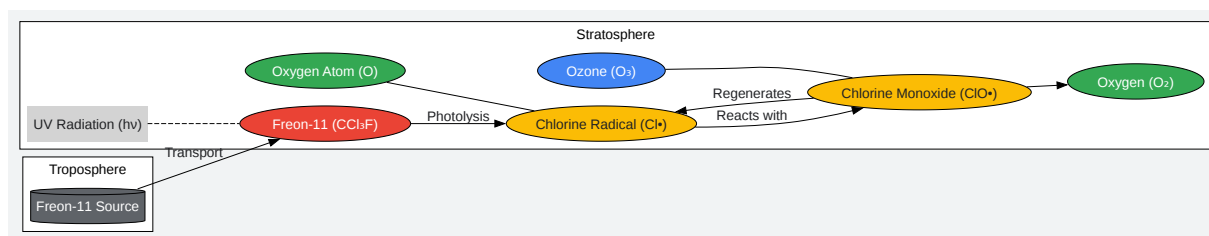
- **Objective:** To calculate the atmospheric lifetime of the substance, which is a measure of how long it persists in the atmosphere.
- **Methodology:** The atmospheric lifetime is calculated based on the rate constants of its removal processes (reaction with OH radicals, photolysis) and the atmospheric concentrations of these removal agents.

4.3. Atmospheric Modeling

- Objective: To simulate the transport of the substance into the stratosphere and its subsequent impact on the ozone layer.
- Methodology:
 - 2-D and 3-D Chemical Transport Models (CTMs): These complex computer models simulate the chemistry and dynamics of the atmosphere.[11]
 - Input Data: The models are fed with laboratory-derived data on reaction rates and photolysis cross-sections, along with emissions data for the substance.
 - ODP Calculation: The model calculates the global ozone loss due to a steady-state emission of the test substance and compares it to the ozone loss calculated for a similar emission of **Freon-11**. The ratio of these two values gives the ODP.[2][12]

Visualizations

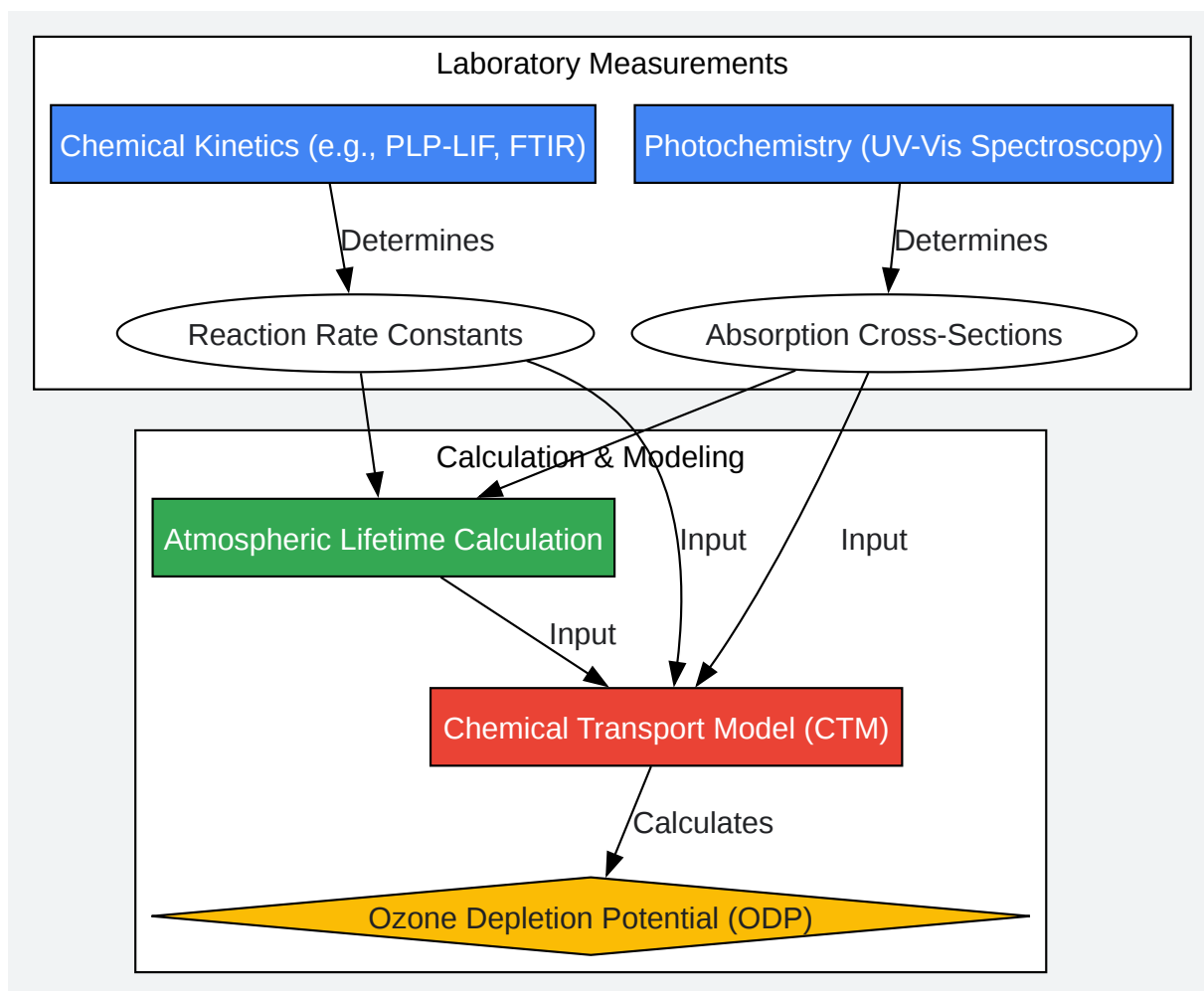
5.1. Signaling Pathway of Ozone Depletion by **Freon-11**



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Caption: Catalytic cycle of ozone depletion initiated by **Freon-11**.

5.2. Experimental Workflow for ODP Determination



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